

An In-Depth Technical Guide to 3-(2-Ethoxyethoxy)azetidine

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Compound of Interest

Compound Name: 3-(2-Ethoxyethoxy)azetidine

CAS No.: 1219948-70-5

Cat. No.: B11923676

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CAS Number: 1219948-70-5

For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **3-(2-Ethoxyethoxy)azetidine**, a unique heterocyclic building block with significant potential in medicinal chemistry and drug discovery. Azetidine scaffolds are increasingly recognized for their ability to impart favorable physicochemical and pharmacokinetic properties to bioactive molecules.^{[1][2]} This document delves into the synthesis, characterization, and potential applications of **3-(2-Ethoxyethoxy)azetidine**, offering a foundational resource for researchers seeking to leverage this compound in their development programs. The protocols and insights presented herein are grounded in established chemical principles and draw upon the broader understanding of azetidine chemistry to provide a robust and practical guide.

Introduction: The Strategic Value of the Azetidine Scaffold

Azetidines, four-membered nitrogen-containing heterocycles, have emerged as privileged structural motifs in modern drug discovery.^[2] Their inherent ring strain and conformational rigidity offer a unique three-dimensional framework that can enhance binding affinity to biological targets and improve metabolic stability.^{[1][3]} Unlike more strained aziridines or less-strained pyrrolidines, azetidines strike a balance of reactivity and stability, making them synthetically accessible and versatile building blocks.^{[3][4]} The incorporation of an azetidine ring can lead to improved solubility, reduced lipophilicity, and enhanced pharmacokinetic profiles, making them highly attractive for lead optimization.^[1] Several FDA-approved drugs, such as baricitinib and cobimetinib, feature the azetidine moiety, underscoring its therapeutic relevance.^[1]

The subject of this guide, **3-(2-Ethoxyethoxy)azetidine**, combines the advantageous properties of the azetidine core with an ether side chain, a common feature in many biologically active compounds that can influence solubility and hydrogen bonding capacity. While specific literature on this exact molecule is emerging, its structural components suggest significant potential for applications in various therapeutic areas, including oncology, infectious diseases, and central nervous system disorders.^{[1][5]}

Physicochemical Properties and Data

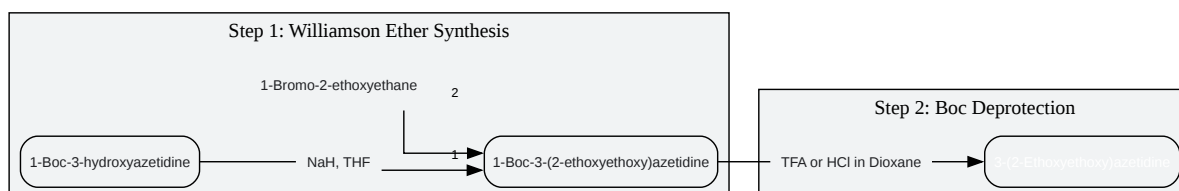
A thorough understanding of the physicochemical properties of a building block is critical for its effective application in synthesis and drug design. The following table summarizes the key properties of **3-(2-Ethoxyethoxy)azetidine**.

Property	Value	Source
CAS Number	1219948-70-5	ChemScene[6]
Molecular Formula	C ₇ H ₁₅ NO ₂	ChemScene[6]
Molecular Weight	145.20 g/mol	ChemScene[6]
IUPAC Name	3-(2-Ethoxyethoxy)azetidine	
Canonical SMILES	<chem>CCOCCOc1cn(C1)C</chem>	
Appearance	Colorless to pale yellow oil (predicted)	
Boiling Point	Not determined	
Solubility	Soluble in common organic solvents (e.g., DCM, MeOH, DMSO)	

Synthesis of 3-(2-Ethoxyethoxy)azetidine: A Plausible and Detailed Protocol

While a specific, peer-reviewed synthesis for **3-(2-Ethoxyethoxy)azetidine** is not widely published, a robust synthetic route can be proposed based on established methodologies for the preparation of 3-substituted azetidines. A common and effective strategy involves the nucleophilic substitution on a protected 3-hydroxyazetidine with a suitable ethoxyethyl electrophile, followed by deprotection.

Proposed Synthetic Scheme



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Caption: Proposed two-step synthesis of **3-(2-Ethoxyethoxy)azetidine**.

Step-by-Step Experimental Protocol

Step 1: Synthesis of 1-Boc-3-(2-ethoxyethoxy)azetidine

- **Reaction Setup:** To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a nitrogen inlet, and a dropping funnel, add a suspension of sodium hydride (NaH, 60% dispersion in mineral oil, 1.2 eq.) in anhydrous tetrahydrofuran (THF).
- **Addition of Starting Material:** Cool the suspension to 0 °C in an ice bath. Slowly add a solution of 1-Boc-3-hydroxyazetidine (1.0 eq.) in anhydrous THF via the dropping funnel.
- **Activation:** Allow the reaction mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional hour.
- **Alkylation:** Cool the reaction mixture back to 0 °C and add 1-bromo-2-ethoxyethane (1.1 eq.) dropwise.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir overnight. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** Carefully quench the reaction by the slow addition of water. Extract the aqueous layer with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purification: Purify the crude product by flash column chromatography on silica gel to afford **1-Boc-3-(2-ethoxyethoxy)azetidine** as a colorless oil.

Step 2: Synthesis of **3-(2-Ethoxyethoxy)azetidine** (Final Product)

- Deprotection: Dissolve the purified **1-Boc-3-(2-ethoxyethoxy)azetidine** (1.0 eq.) from Step 1 in a solution of trifluoroacetic acid (TFA) in dichloromethane (DCM) (1:1 v/v) or a solution of HCl in 1,4-dioxane.
- Reaction: Stir the reaction mixture at room temperature for 2-4 hours, monitoring the disappearance of the starting material by TLC.
- Solvent Removal: Concentrate the reaction mixture under reduced pressure to remove the excess acid and solvent.
- Neutralization and Extraction: Dissolve the residue in water and basify to pH > 10 with a saturated aqueous solution of sodium bicarbonate or sodium hydroxide. Extract the aqueous layer with DCM (3x).
- Final Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the final product, **3-(2-Ethoxyethoxy)azetidine**.

Analytical Characterization

The identity and purity of the synthesized **3-(2-Ethoxyethoxy)azetidine** should be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the ethoxy group (a triplet and a quartet), the methylene protons of the ethoxyethoxy side chain, and the protons of the azetidine ring.
 - ^{13}C NMR: The carbon NMR spectrum will confirm the presence of all seven carbon atoms in the molecule with distinct chemical shifts.
- Mass Spectrometry (MS): Electrospray ionization mass spectrometry (ESI-MS) should show a prominent peak corresponding to the $[\text{M}+\text{H}]^+$ ion at m/z 146.12.

- Infrared (IR) Spectroscopy: The IR spectrum will display characteristic C-O-C stretching frequencies for the ether linkages and N-H stretching for the secondary amine of the azetidine ring.

Applications in Drug Discovery and Medicinal Chemistry

The unique structural features of **3-(2-Ethoxyethoxy)azetidine** make it a valuable building block for the synthesis of novel therapeutic agents.

As a Scaffold for Bioactive Molecules

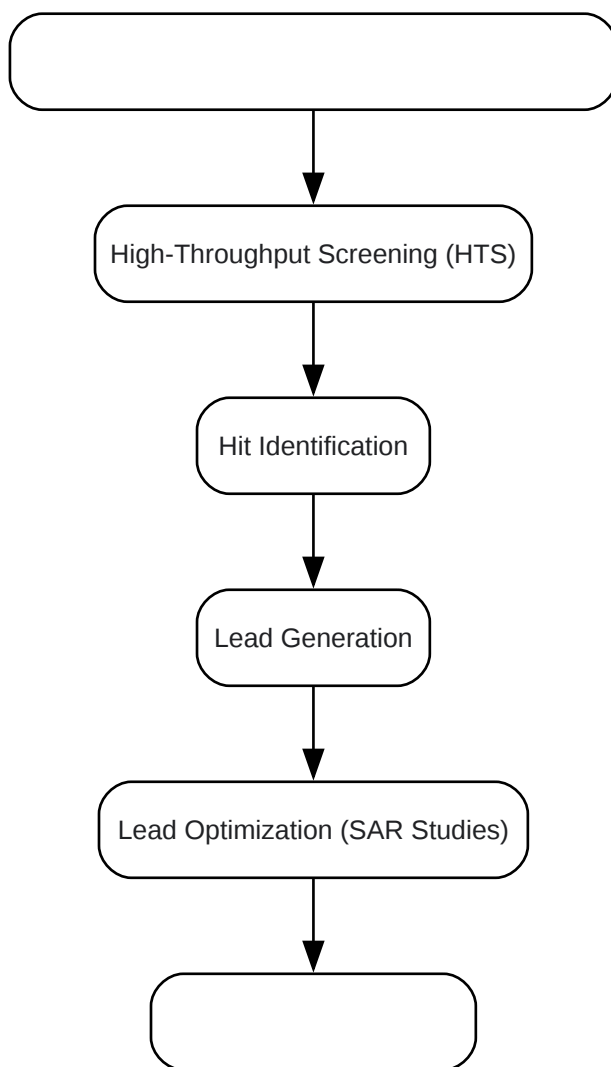
The azetidine ring can serve as a rigid core to which various pharmacophoric groups can be attached. The secondary amine of **3-(2-Ethoxyethoxy)azetidine** provides a convenient handle for further functionalization through reactions such as acylation, alkylation, and reductive amination. The ethoxyethoxy side chain can participate in hydrogen bonding interactions with biological targets and can be modified to fine-tune the molecule's pharmacokinetic properties.

Potential Therapeutic Targets

Given the broad pharmacological potential of azetidine derivatives, compounds derived from **3-(2-Ethoxyethoxy)azetidine** could be investigated for a range of activities, including:

- Enzyme Inhibition: The scaffold can be elaborated to design inhibitors of kinases, proteases, and other enzymes implicated in diseases such as cancer and inflammation.
- GPCR Modulation: Azetidine-containing compounds have shown activity as modulators of G-protein coupled receptors, which are important targets for a wide array of diseases.
- Central Nervous System (CNS) Agents: The physicochemical properties of azetidines can be favorable for brain penetration, making them attractive for the development of drugs targeting CNS disorders.^[1]

Workflow for Incorporating into a Drug Discovery Program



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Caption: A typical workflow for utilizing a novel building block in a drug discovery program.

Safety and Handling

As with all laboratory chemicals, **3-(2-Ethoxyethoxy)azetidine** should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) from the supplier.

Conclusion

3-(2-Ethoxyethoxy)azetidine represents a promising and versatile building block for medicinal chemistry and drug discovery. Its unique combination of a conformationally constrained azetidine core and a flexible, polar side chain offers significant opportunities for the design of novel therapeutic agents with improved pharmacological profiles. This technical guide provides a foundational understanding of its synthesis, properties, and potential applications, empowering researchers to explore the full potential of this intriguing molecule. The continued exploration of such novel scaffolds is crucial for the advancement of next-generation pharmaceuticals.^[1]

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